

Application Notes and Protocols: Preparation of CAY10499 Stock Solutions

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B1668648

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Introduction

CAY10499 is a potent, non-selective lipase inhibitor with significant activity against monoacylglycerol lipase (MAGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH)[1][2][3][4]. It is widely used in research to study lipid metabolism and its role in various physiological and pathological processes[5]. Accurate and reproducible experimental results depend on the correct preparation, handling, and storage of **CAY10499** stock solutions. These application notes provide detailed protocols for the preparation of stock and working solutions of **CAY10499** for use in a research laboratory setting.

Compound Information

CAY10499 is supplied as a crystalline solid[2][6]. Its key properties are summarized below.

Property	Value
Formal Name	[4-(5-methoxy-2-oxo-1,3,4-oxadiazol-3(2H)-yl)-2-methylphenyl]-carbamic acid, phenylmethyl ester
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₅ [1] [2] [6]
Formula Weight	355.3 g/mol [1] [2] [6]
Purity	≥98% [1] [2] [6]
CAS Number	359714-55-9 [1] [6]

Solubility Data

CAY10499 is sparingly soluble in aqueous buffers but shows good solubility in organic solvents[\[6\]](#). For biological experiments, it is recommended to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it with the aqueous buffer or cell culture medium of choice[\[6\]](#).

Solvent	Approximate Solubility
DMSO	20 mg/mL [1] [6] [7]
Dimethylformamide (DMF)	20 mg/mL [1] [6] [7]
Ethanol	2 mg/mL [1] [6] [7]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL [1] [6] [7]
Water	Insoluble [8]

Experimental Protocols

Required Materials and Equipment

- **CAY10499** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), biotechnology grade

- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- **CAY10499** is for research use only and not for human or veterinary use[6].
- Handle the compound as potentially hazardous. Avoid ingestion, inhalation, and contact with skin and eyes[6].
- Always wear appropriate PPE when handling the solid compound and its solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **CAY10499** in DMSO.

Calculation:

- Molecular Weight (MW): 355.3 g/mol
- To make a 10 mM (0.010 mol/L) solution:
 - $\text{Weight (mg)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Weight (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 355.3 \text{ g/mol} \times 1000 \text{ mg/g} = 3.553 \text{ mg}$

Procedure:

- **Equilibrate:** Allow the vial of **CAY10499** to warm to room temperature before opening to prevent moisture condensation.
- **Collect Powder:** Briefly centrifuge the vial to ensure all the crystalline solid is at the bottom^[9].
- **Weighing:** Carefully weigh out 3.553 mg of **CAY10499** and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the compound.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (25-30°C) can aid dissolution if necessary.
- **Labeling:** Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- **Storage:** Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles^[9].

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to a final concentration of 10 μ M in cell culture medium.

- **Intermediate Dilution (Optional but Recommended):** To avoid pipetting very small volumes and potential precipitation, perform a serial dilution.
 - Dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 μ M intermediate solution. (e.g., add 5 μ L of 10 mM stock to 495 μ L of medium).
 - Gently mix by pipetting.
- **Final Dilution:**

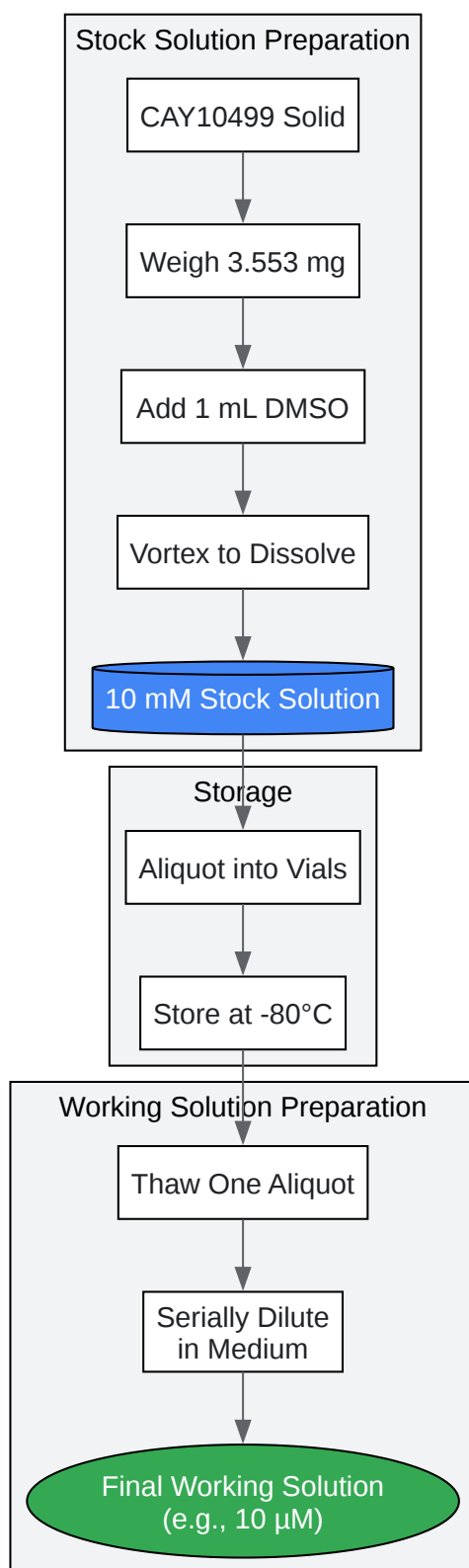
- Dilute the 100 μM intermediate solution 1:10 in cell culture medium to achieve the final 10 μM working concentration. (e.g., add 100 μL of 100 μM solution to 900 μL of medium).
- Solvent Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium (e.g., 0.1% DMSO)[9]. This is crucial as DMSO can have effects on cells at higher concentrations. The final DMSO concentration should ideally be kept below 0.5%[9].

Storage and Stability

Proper storage is critical to maintain the integrity of **CAY10499**.

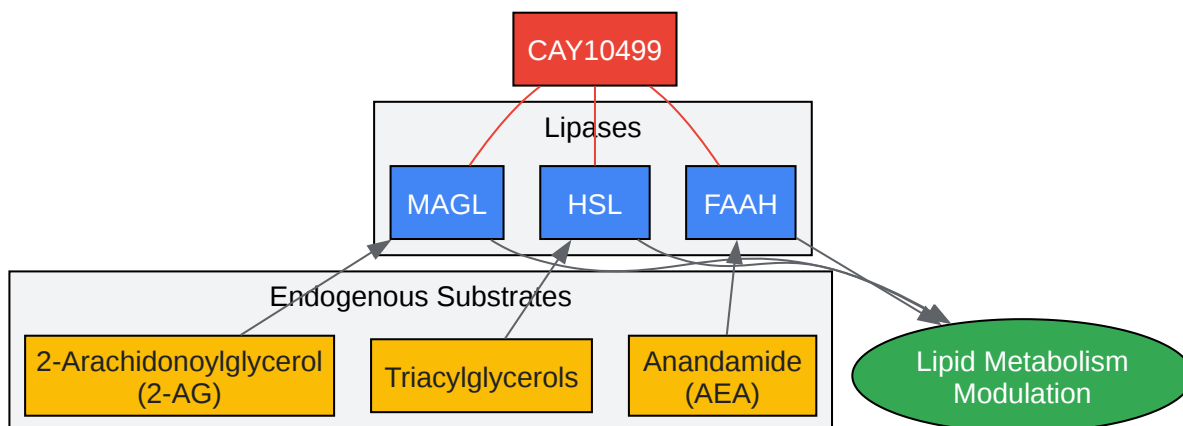
Form	Storage Temperature	Stability	Notes
Crystalline Solid	-20°C[6]	≥ 4 years[6]	Store in a desiccator to protect from moisture.
Stock Solution in DMSO	-20°C	~ 1 month[9]	Aliquoting is highly recommended to minimize freeze-thaw cycles.
Stock Solution in DMSO	-80°C	~ 6 months[9]	Preferred for long-term storage.
Aqueous Working Solution	4°C	≤ 1 day[6]	Prepare fresh from stock solution immediately before each experiment.

Workflow and Signaling Pathway Diagrams



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Caption: Workflow for preparing **CAY10499** stock and working solutions.



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Caption: **CAY10499** inhibits key lipases in lipid metabolism.

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